IUPAC name for CAS 126272-90-0

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Compound of Interest	
Compound Name:	*1-(2-Amino-5-isopropylphenyl)ethanone*
CAS No.:	*126272-90-0*
Cat. No.:	*B2878761*

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An In-Depth Technical Guide to 1-(2-Amino-5-isopropylphenyl)ethan-1-one (CAS 126272-90-0)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed analysis of 1-(2-Amino-5-isopropylphenyl)ethan-1-one, identified by CAS number 126272-90-0. While publicly available data on this specific compound is limited, this document outlines its formal identification and proposes a scientifically grounded, hypothetical synthesis pathway based on established organic chemistry principles. This guide is intended to serve as a valuable resource for researchers and professionals in drug discovery and chemical synthesis by providing a foundational understanding of its structure, potential synthesis, and putative applications as a chemical intermediate.

Introduction and Identification

1-(2-Amino-5-isopropylphenyl)ethan-1-one is an aromatic ketone with the chemical formula $C_{11}H_{15}NO$. The structure, characterized by an acetophenone core substituted with an amino

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group at the ortho position and an isopropyl group at the para position relative to the amino group, suggests its potential as a versatile building block in medicinal chemistry. The presence of a nucleophilic amino group and a reactive ketone functionality allows for its elaboration into a variety of heterocyclic scaffolds, which are of significant interest in drug development.

Table 1: Compound Identification

Identifier	Value
CAS Number	126272-90-0
IUPAC Name	1-(2-Amino-5-isopropylphenyl)ethan-1-one
Molecular Formula	$C_{11}H_{15}NO$
Molecular Weight	177.24 g/mol
Canonical SMILES	CC(C)C1=CC(=C(C=C1)N)C(=O)C

Proposed Synthesis Pathway: A Hypothetical Approach

Due to the limited availability of specific synthetic procedures for 1-(2-Amino-5-isopropylphenyl)ethan-1-one in the scientific literature, a plausible synthetic route is proposed based on well-established and analogous chemical transformations. The proposed pathway commences with the commercially available 4-isopropylaniline and proceeds through a two-step sequence involving a Friedel-Crafts acylation followed by a selective reduction of a nitro group.

Rationale for the Proposed Synthetic Route

The synthetic strategy is designed to be efficient and utilize common laboratory reagents. The key transformations are:

- Nitration of 4-isopropylaniline: This step introduces a nitro group, which serves as a precursor to the target amino group. The directing effects of the amino and isopropyl groups are considered to achieve the desired regioselectivity.

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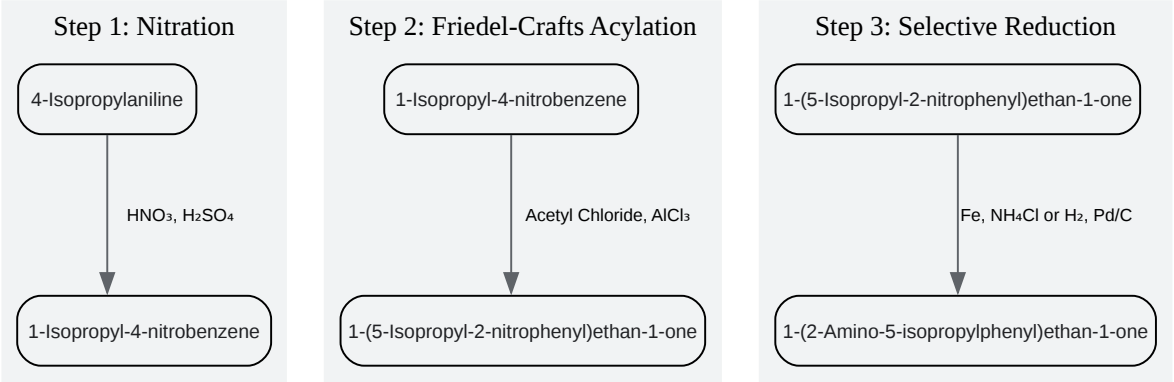
- Friedel-Crafts Acylation: This classic reaction is employed to introduce the acetyl group onto the aromatic ring. The conditions can be optimized to favor acylation at the position ortho to the amino group.
- Selective Reduction: The final step involves the reduction of the nitro group to an amine. A variety of reducing agents can be employed for this transformation, with chemoselectivity being a key consideration to avoid reduction of the ketone.

Visualizing the Proposed Synthesis



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Caption: Proposed synthetic pathway for 1-(2-Amino-5-isopropylphenyl)ethan-1-one.

Detailed Experimental Protocols (Hypothetical)

The following protocols are hypothetical and should be adapted and optimized based on laboratory experiments.

Step 1: Synthesis of 1-Isopropyl-4-nitrobenzene

Materials:

- 4-Isopropylaniline

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- Concentrated Nitric Acid (HNO_3)
- Concentrated Sulfuric Acid (H_2SO_4)
- Ice
- Dichloromethane
- Saturated Sodium Bicarbonate Solution
- Anhydrous Magnesium Sulfate

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, cool concentrated sulfuric acid to 0°C in an ice-salt bath.
- Slowly add 4-isopropylaniline to the cooled sulfuric acid while maintaining the temperature below 5°C.
- Prepare the nitrating mixture by cautiously adding concentrated nitric acid to concentrated sulfuric acid, keeping the mixture cool.
- Add the nitrating mixture dropwise to the solution of 4-isopropylaniline in sulfuric acid, ensuring the temperature does not exceed 10°C.
- After the addition is complete, stir the reaction mixture at 0-5°C for 1-2 hours.
- Pour the reaction mixture slowly onto crushed ice with vigorous stirring.
- Extract the product with dichloromethane.
- Wash the organic layer with water and then with a saturated sodium bicarbonate solution until neutral.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield 1-isopropyl-4-nitrobenzene.

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Step 2: Synthesis of 1-(5-Isopropyl-2-nitrophenyl)ethan-1-one

Materials:

- 1-Isopropyl-4-nitrobenzene
- Acetyl Chloride
- Anhydrous Aluminum Chloride ($AlCl_3$)
- Anhydrous Dichloromethane
- Hydrochloric Acid (1 M)
- Anhydrous Sodium Sulfate

Procedure:

- In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, suspend anhydrous aluminum chloride in anhydrous dichloromethane.
- Cool the suspension to 0°C in an ice bath.
- Slowly add acetyl chloride to the suspension with stirring.
- Add a solution of 1-isopropyl-4-nitrobenzene in anhydrous dichloromethane dropwise to the reaction mixture at 0°C.
- After the addition, allow the reaction to warm to room temperature and stir for 2-4 hours.
- Quench the reaction by slowly pouring it onto a mixture of crushed ice and concentrated hydrochloric acid.
- Separate the organic layer, and extract the aqueous layer with dichloromethane.
- Combine the organic layers, wash with water and brine, and dry over anhydrous sodium sulfate.

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- Filter and concentrate the solvent under reduced pressure. Purify the crude product by column chromatography.

Step 3: Synthesis of 1-(2-Amino-5-isopropylphenyl)ethan-1-one

Materials:

- 1-(5-Isopropyl-2-nitrophenyl)ethan-1-one
- Iron powder (Fe)
- Ammonium Chloride (NH_4Cl)
- Ethanol
- Water
- Ethyl Acetate
- Anhydrous Sodium Sulfate

Procedure:

- In a round-bottom flask, suspend 1-(5-isopropyl-2-nitrophenyl)ethan-1-one and iron powder in a mixture of ethanol and water.
- Add a catalytic amount of ammonium chloride to the suspension.
- Heat the mixture to reflux with vigorous stirring for 4-6 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature and filter through a pad of celite to remove the iron salts.
- Concentrate the filtrate to remove the ethanol.

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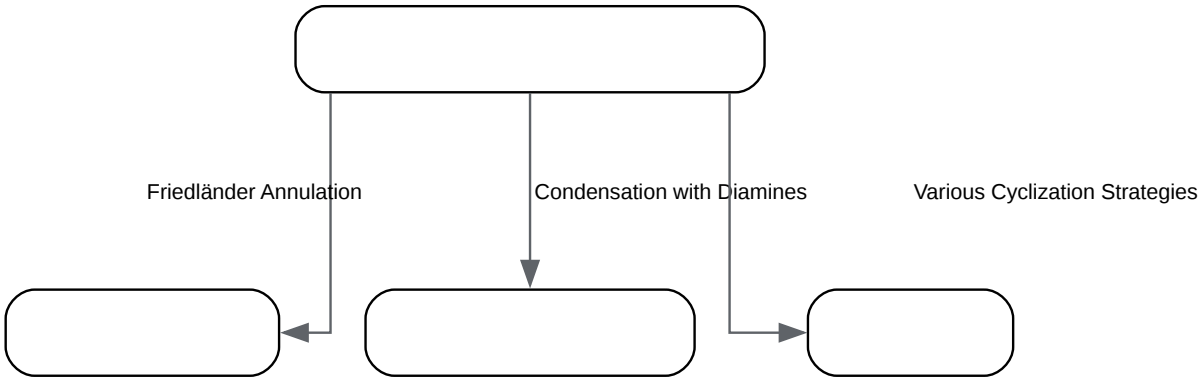
- Extract the aqueous residue with ethyl acetate.
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Filter and concentrate under reduced pressure to yield the crude 1-(2-Amino-5-isopropylphenyl)ethan-1-one. The product can be further purified by column chromatography or recrystallization.

Potential Applications in Drug Development

Substituted 2-aminoacetophenones are valuable intermediates in the synthesis of a wide range of heterocyclic compounds with diverse biological activities. The title compound, 1-(2-Amino-5-isopropylphenyl)ethan-1-one, could serve as a precursor for the synthesis of:

- Quinolines: Through Friedländer annulation, reaction with compounds containing a reactive α-methylene group can yield substituted quinolines, a scaffold present in numerous pharmaceuticals.
- Benzodiazepines: Condensation with 1,2-diamines can lead to the formation of benzodiazepine derivatives, a class of psychoactive drugs.
- Indoles: Various synthetic strategies could utilize this compound to construct indole ring systems, which are core structures in many biologically active molecules.



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Caption: Potential synthetic utility of 1-(2-Amino-5-isopropylphenyl)ethan-1-one in drug discovery.

Safety and Handling

While specific safety data for CAS 126272-90-0 is not readily available, compounds of this class should be handled with care in a well-ventilated laboratory fume hood. Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn. For detailed safety information, it is recommended to consult the Safety Data Sheet (SDS) from a commercial supplier, should one become available.

Conclusion

1-(2-Amino-5-isopropylphenyl)ethan-1-one (CAS 126272-90-0) represents a potentially valuable, yet currently under-documented, chemical entity for synthetic and medicinal chemistry. This guide has provided its definitive identification and a detailed, albeit hypothetical, synthetic pathway to facilitate its preparation for research purposes. The proposed synthesis is based on robust and well-understood organic reactions, offering a practical starting point for its laboratory synthesis. The potential of this compound as a precursor to biologically active heterocyclic systems underscores the need for further investigation into its chemistry and applications.

References

- Note: As this guide is based on a hypothetical synthesis due to the lack of specific literature for CAS 126272-90-0, the references provided are to general and well-established organic chemistry principles and analogous reactions.

- Friedel-Crafts Acylation: For general principles and mechanisms of Friedel-Crafts reactions, standard organic chemistry textbooks are recommended. A representative online resource is: Wikipedia contributors. (2024, January 28). Friedel–Crafts reaction. In Wikipedia, The Free Encyclopedia. Retrieved from [Link]

- Nitration of Aromatic Compounds: For a detailed overview of electrophilic aromatic substitution, including nitration: LibreTexts. (2023, October 30). Electrophilic Aromatic Substitution. Retrieved from [Link]

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- Reduction of Nitro Compounds: For a review of methods for the reduction of nitroarenes: Rylander, P. N. (2000). Hydrogenation Methods. Academic Press. A relevant online resource is: Organic Chemistry Portal. Reduction of Nitro Compounds. Retrieved from [Link]

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